

Technical Guide: BETA-(2-THIENYL)-DL-SERINE (CAS Number: 32595-59-8)

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Compound of Interest

Compound Name: 2-Amino-3-hydroxy-3-(thiophen-2-yl)propanoic acid

CAS No.: 32595-59-8

Cat. No.: B555580

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, handling, and potential applications of BETA-(2-THIENYL)-DL-SERINE. The information is intended to support researchers and professionals in the fields of pharmaceutical development, biochemical research, and agrochemical science.

Chemical and Physical Properties

BETA-(2-THIENYL)-DL-SERINE is a derivative of the amino acid serine, characterized by the presence of a thiophene ring. This structural feature makes it a subject of interest for various research applications.^[1]

Property	Value	Reference
CAS Number	32595-59-8	[2][3][4]
Molecular Formula	C ₇ H ₉ NO ₃ S	[2][4]
Molecular Weight	187.22 g/mol	[2][4]
Appearance	White or off-white powder	[1]
Melting Point	181 - 185 °C	[1]
Purity	≥ 98%	[1]
Synonyms	DL-Ser(2-Thi)-OH, H-DL-BETA-(2-THIENYL)-DL-SER-OH	[1][3]

Safety and Handling

Proper handling and storage of BETA-(2-THIENYL)-DL-SERINE are essential to ensure laboratory safety and maintain the integrity of the compound.

Aspect	Guideline	Reference
Storage	Store at 0-8°C in a dry, cool, and well-ventilated place. Keep container tightly closed.	[1]
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coat.	
Incompatibilities	Strong oxidizing agents.	
Hazards	May cause skin and serious eye irritation. Avoid breathing dust.	[5]

Biological Activity and Applications

BETA-(2-THIENYL)-DL-SERINE is a versatile compound with several areas of application in scientific research. Its structural similarity to natural amino acids allows it to interact with biological systems, making it a valuable tool for studying enzyme inhibition and receptor interactions.^[1]

- **Pharmaceutical Development:** This compound is explored for its potential as a therapeutic agent, particularly in the context of neurological disorders. Its unique structure may offer advantages in drug efficacy and design.^[1]
- **Biochemical Research:** It serves as a tool for investigating protein-protein interactions and enzyme activities, contributing to the understanding of complex biological processes.^[1]
- **Agrochemical Applications:** Research is being conducted into its potential role in the development of new, environmentally friendly pesticides.^[1]
- **Flavor and Fragrance Industry:** The thiophene moiety imparts unique sensory profiles, leading to its investigation for use in flavor and fragrance formulations.^[1]

Experimental Protocols

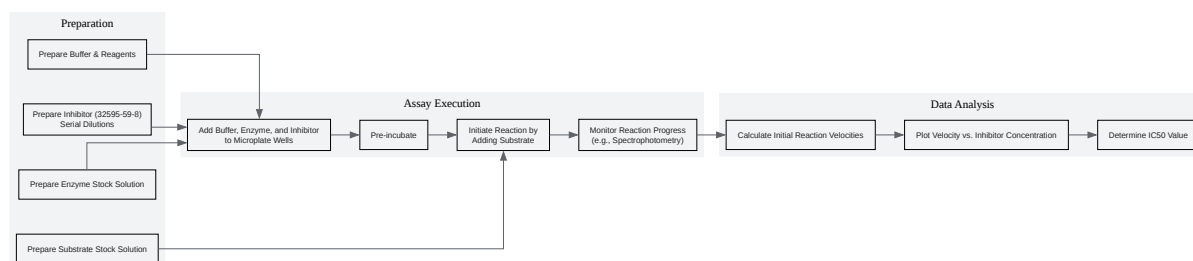
While specific, detailed experimental protocols for the synthesis and analysis of BETA-(2-THIENYL)-DL-SERINE are not widely available in the public domain, the following sections provide general methodologies based on standard practices for similar compounds.

General Synthesis Approach

The synthesis of serine analogs often involves multi-step chemical reactions. A plausible, though not explicitly documented, synthetic route for BETA-(2-THIENYL)-DL-SERINE could involve the condensation of a thiophene-derived aldehyde with a glycine equivalent, followed by reduction and hydrolysis. Researchers should consult advanced organic chemistry literature for specific reaction conditions and purification methods.

Conceptual Enzyme Inhibition Assay

Given its application in studying enzyme activities, a general protocol for assessing the inhibitory effect of BETA-(2-THIENYL)-DL-SERINE on a target enzyme is outlined below. This is a conceptual workflow and would require optimization for a specific enzyme.



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Conceptual workflow for an enzyme inhibition assay.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The quantitative analysis of serine and its analogs in biological matrices is often performed using HPLC. The following is a generalized protocol for the analysis of a serine analog, which would need to be adapted and validated for BETA-(2-THIENYL)-DL-SERINE.

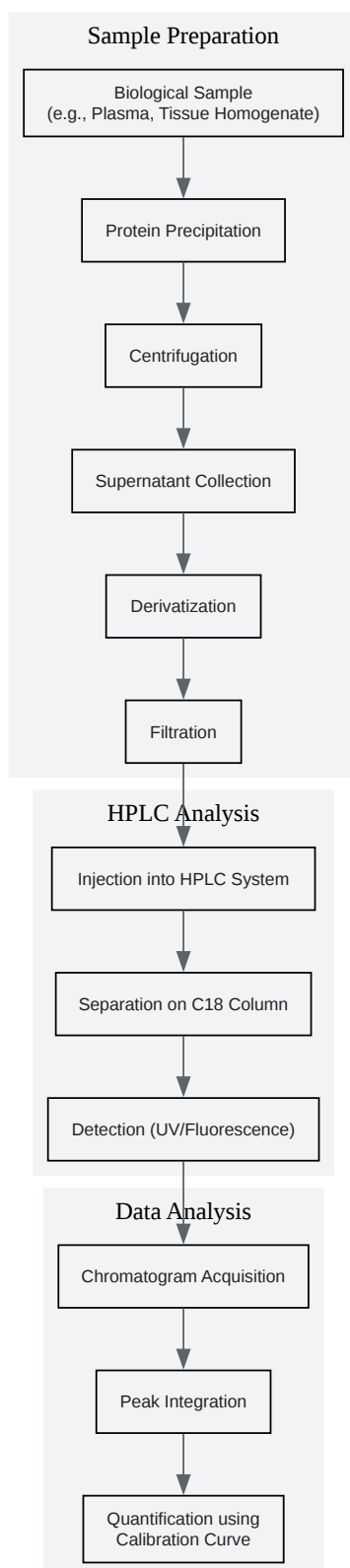
Sample Preparation (Conceptual)

- **Deproteinization:** For biological samples such as plasma or tissue homogenates, proteins must be removed. This is typically achieved by precipitation with an organic solvent (e.g., acetonitrile or methanol) or a strong acid (e.g., perchloric acid).

- **Derivatization:** To enhance detection by UV or fluorescence detectors, the amino acid is often derivatized. A common derivatizing agent for amino acids is o-phthalaldehyde (OPA) in the presence of a thiol.
- **Filtration:** The derivatized sample should be filtered through a 0.22 μm or 0.45 μm syringe filter before injection into the HPLC system.

HPLC Conditions (Example)

- **Column:** A reversed-phase C18 column is commonly used for the separation of derivatized amino acids.
- **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., sodium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is typical.
- **Detection:** UV or fluorescence detection at a wavelength appropriate for the chosen derivatizing agent.
- **Quantification:** A calibration curve is constructed using standards of known concentrations to quantify the analyte in the sample.



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General workflow for HPLC analysis of a serine analog.

Conclusion

BETA-(2-THIENYL)-DL-SERINE is a compound with demonstrated utility in various fields of scientific research. Its unique chemical structure provides a foundation for its application in pharmaceutical development, biochemical studies, and beyond. While detailed experimental protocols and quantitative biological data are not extensively documented in publicly accessible literature, the information provided in this guide serves as a valuable resource for researchers interested in exploring the potential of this compound. Further investigation is warranted to fully elucidate its mechanisms of action and expand its applications.

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